

Application Notes and Protocols: Catalytic Hydrogenation of 1-(4-Isobutylphenyl)ethanone Oxime

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Compound of Interest

Compound Name: **1-(4-Isobutylphenyl)ethanamine**

Cat. No.: **B070663**

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Abstract

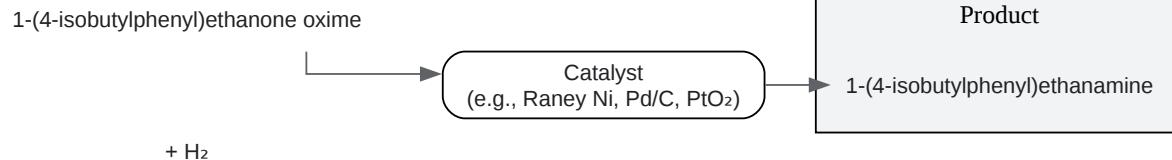
This document provides detailed application notes and protocols for the catalytic hydrogenation of 1-(4-isobutylphenyl)ethanone oxime to produce **1-(4-isobutylphenyl)ethanamine**. This reaction is a critical step in various synthetic pathways, including a greener synthesis of the widely used non-steroidal anti-inflammatory drug (NSAID), Ibuprofen. The following sections detail the reaction, various catalytic systems, experimental protocols, and data presentation to guide researchers in successfully carrying out this transformation.

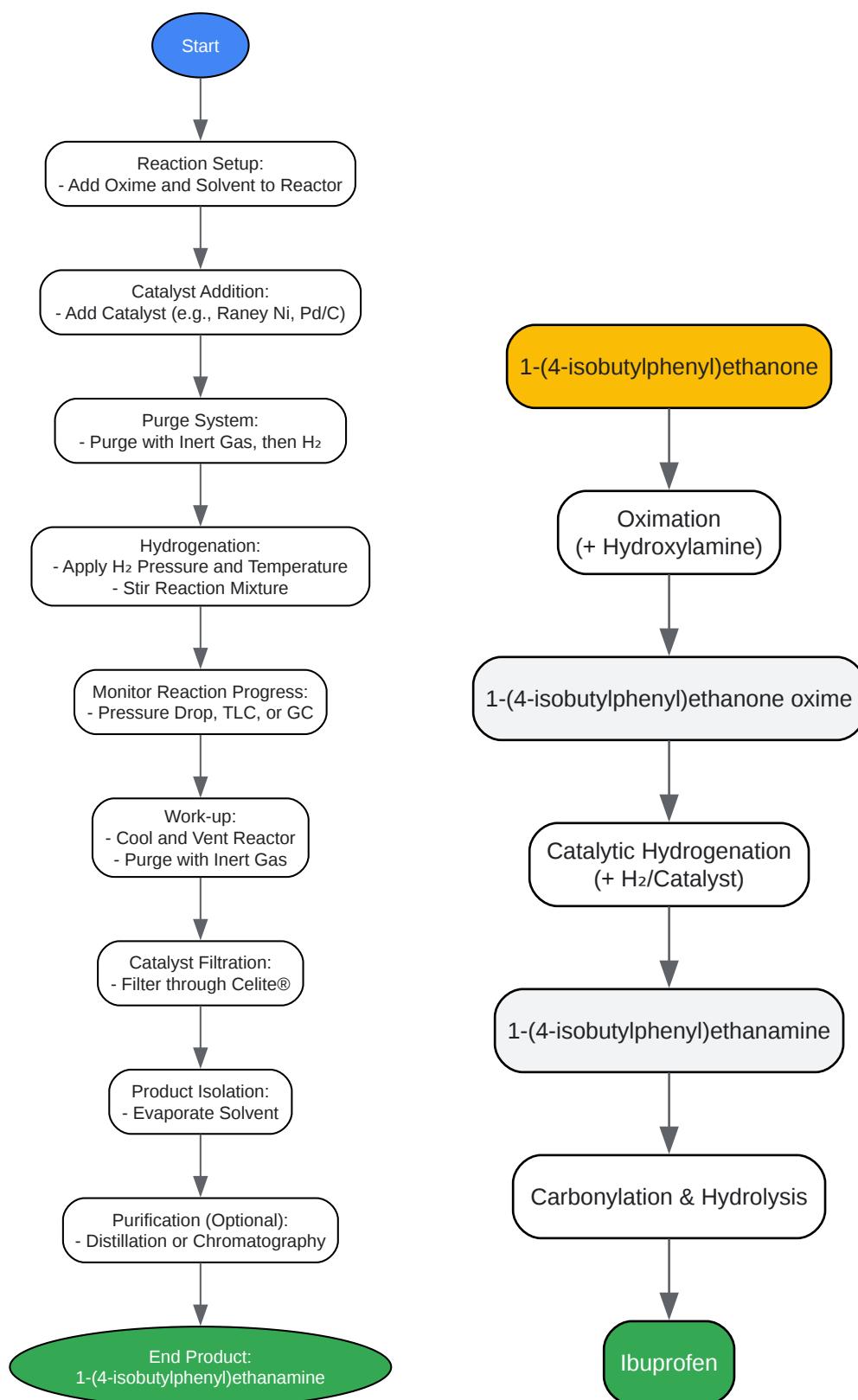
Introduction

The reduction of oximes to primary amines is a fundamental transformation in organic synthesis.^{[1][2][3]} Catalytic hydrogenation offers a clean and efficient method for this conversion, often proceeding with high selectivity and yield.^{[1][2]} 1-(4-isobutylphenyl)ethanone oxime is a key intermediate, and its hydrogenation product, **1-(4-isobutylphenyl)ethanamine**, is a valuable building block in the pharmaceutical industry.^{[4][5]} This protocol explores various heterogeneous catalysts such as Raney Nickel, Palladium on carbon (Pd/C), and Platinum-based catalysts for this reduction.

Reaction Scheme

The overall reaction involves the reduction of the C=N double bond of the oxime and the hydrogenolysis of the N-O bond to yield the corresponding primary amine.



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References

- 1. mdpi.com [mdpi.com]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. researchgate.net [researchgate.net]
- 4. Ibuprofen - Wikipedia [en.wikipedia.org]
- 5. scbt.com [scbt.com]
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